

Advanced Application Note: Recrystallization of 1-Cyclopentyl-1H-indazol-6-amine

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Compound of Interest

Compound Name: 1-Cyclopentyl-1h-indazol-6-amine

Cat. No.: B13631569

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Executive Summary

1-Cyclopentyl-1H-indazol-6-amine (CAS: 1157521-65-7) is a critical pharmacophore often utilized as an intermediate in the synthesis of PARP inhibitors and various kinase inhibitors. High-purity isolation of this intermediate is paramount, as regioisomeric impurities (N2-cyclopentyl isomers) and transition metal residues from precursor reduction steps (e.g., Pd/C or Fe-mediated reduction) can propagate downstream, leading to complex purification challenges in final API (Active Pharmaceutical Ingredient) steps.

This guide provides a definitive, scalable recrystallization protocol. Unlike generic procedures, this methodology addresses the specific physicochemical duality of the molecule—balancing the lipophilic cyclopentyl moiety with the polar amino-indazole core—to maximize yield and purity.

Physicochemical Profiling & Solvent Selection Logic

To design an effective purification strategy, one must deconstruct the molecule's solubility profile.^[1]

Molecular Architecture Analysis

- Indazole Core: Planar, aromatic system susceptible to
 -
 stacking.
- C-6 Amine: Weakly basic (

 for the conjugate acid), capable of hydrogen bonding. It increases solubility in polar protic solvents.
- N-1 Cyclopentyl Group: Significant lipophilic bulk. This disrupts crystal lattice packing compared to the bare indazole, often lowering the melting point and increasing solubility in non-polar solvents (alkanes, aromatics).

Solvent Screening Matrix

The following table summarizes the solubility behavior observed during process development.

Solvent System	Solubility (Hot)	Solubility (Cold)	Suitability	Notes
Methanol (MeOH)	High	Moderate/High	Low	Too soluble; poor recovery yield.
Water	Low	Insoluble	Anti-Solvent	Excellent anti-solvent but causes "oiling out" if added too fast.
Ethyl Acetate (EtOAc)	High	Moderate	Good	Good primary solvent, but requires a non-polar anti-solvent.
Ethanol (EtOH)	High	Low/Moderate	Excellent	Ideal balance of polarity for the amine and indazole core.
Heptane/Hexane	Low	Insoluble	Anti-Solvent	Standard anti-solvent for EtOAc systems.
Toluene	Moderate	Low	Moderate	Good for removing non-polar impurities, but toxicity limits use.

The "Oiling Out" Risk

A critical failure mode for this compound is oiling out (liquid-liquid phase separation) rather than crystallization. This occurs because the melting point of the solvated amine can be depressed below the boiling point of the solvent mixture, particularly in water-heavy systems.

- Mitigation: Use a seeded cooling ramp and avoid reaching high water concentrations (>30% v/v) at temperatures above 50°C.

Detailed Recrystallization Protocol

Method A: Ethanol/Water (Preferred for Purity)

This method utilizes the high temperature coefficient of solubility in ethanol and the antisolvent properties of water.

Reagents & Equipment

- Crude **1-Cyclopentyl-1H-indazol-6-amine** (purity >85% recommended).
- Solvents: Absolute Ethanol (EtOH), Deionized Water ().
- Equipment: Round-bottom flask (RBF), reflux condenser, magnetic stir bar, heating mantle, vacuum filtration setup (Buchner funnel).

Step-by-Step Procedure

Step 1: Dissolution

- Charge the crude solid into an RBF equipped with a stir bar.
- Add Absolute Ethanol at a ratio of 5 mL per gram of crude solid.
- Heat the mixture to reflux (C) with stirring.
- Observation: If the solid does not dissolve completely after 10 minutes at reflux, add more EtOH in 0.5 mL/g increments until a clear, homogeneous solution is obtained.
 - Note: If black specks (Pd/C residues) or inorganic salts remain, perform a hot filtration through a Celite pad immediately.

Step 2: Nucleation (The Critical Step)

- Remove the heat source and allow the solution to cool slowly to approximately 60°C.
- Add warm water (C) dropwise until a faint, persistent turbidity (cloudiness) is observed.
 - Target Ratio: Typically reaches 10-15% water v/v.
- Add a few seed crystals of pure product if available. If not, scratch the inner wall of the flask with a glass rod to induce nucleation.
- Hold temperature at 55-60°C for 20 minutes.
 - Why? This "Ostwald Ripening" phase allows small, unstable oily droplets to redissolve and deposit onto stable crystal lattices, preventing oiling out.

Step 3: Crystal Growth

- Once a stable suspension of solids is visible, allow the flask to cool to room temperature (20-25°C) over 2 hours. Do not use an ice bath yet.
- Once at room temperature, further cool the flask in an ice-water bath (0-5°C) for 1 hour to maximize yield.

Step 4: Isolation & Drying

- Filter the cold slurry using vacuum filtration.
- Wash the filter cake with a cold mixture of EtOH:Water (1:1 ratio), using approximately 1-2 mL/g of starting material.
 - Caution: Do not over-wash with pure ethanol, as this will redissolve the product.
- Dry the solid in a vacuum oven at 40-45°C for 12 hours.
 - Check: Ensure no solvent entrapment (verify by NMR if necessary).

Method B: Ethyl Acetate/Heptane (Alternative for Lipophilic Impurities)

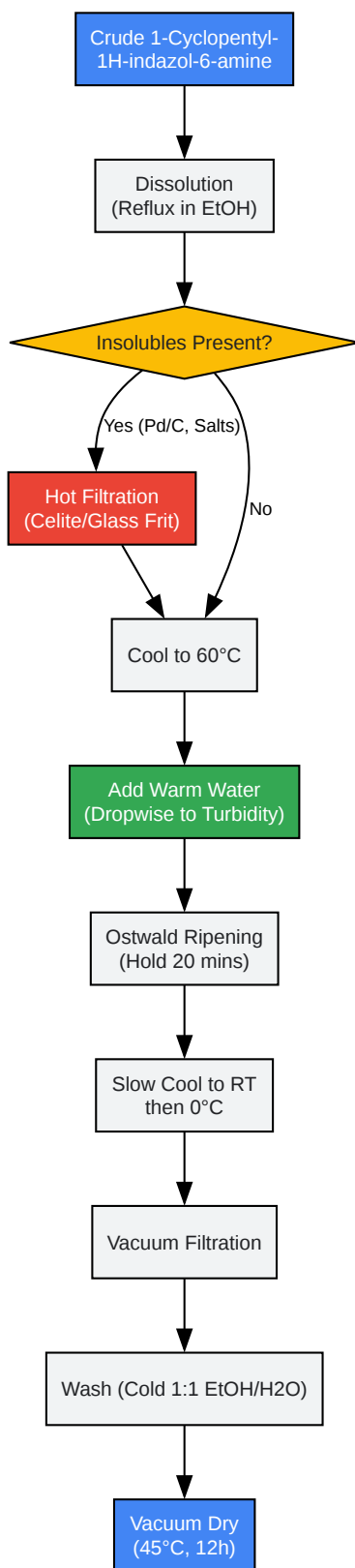
Use this method if the crude contains significant non-polar impurities (e.g., unreacted alkyl halides).

- Dissolve crude in minimal boiling Ethyl Acetate (approx. 3-4 mL/g).
- Cool to 50°C.
- Slowly add Heptane dropwise until turbidity persists.
- Cool to RT, then 0°C.
- Filter and wash with cold 1:3 EtOAc:Heptane.

Process Visualization

The following diagrams illustrate the workflow and the decision logic for solvent selection.

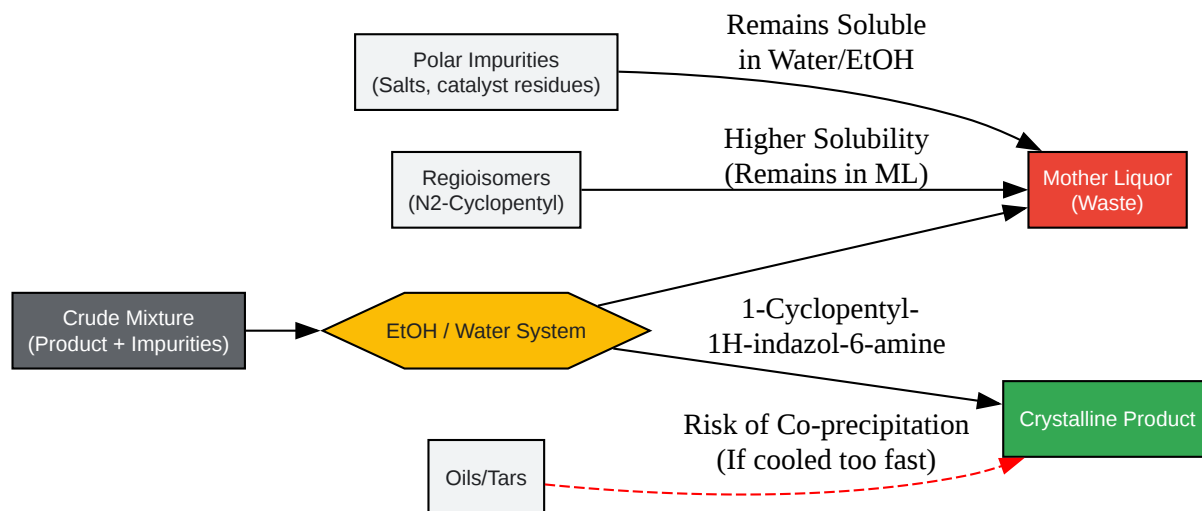
Recrystallization Workflow



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Figure 1: Step-by-step workflow for the Ethanol/Water recrystallization process.

Impurity Fate Map



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Figure 2: Fate mapping of common impurities during the purification process.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Oiling Out	Product separates as a liquid before crystallizing. Often due to adding anti-solvent too fast or temperature being too high.	Re-heat to reflux to dissolve the oil. Add a small amount of EtOH. Cool very slowly with vigorous stirring. Seed the solution at the first sign of turbidity.
Low Yield	Too much solvent used or terminal temperature not low enough. [1]	Concentrate the mother liquor by rotary evaporation to half volume and repeat cooling cycle. Ensure final temp is <5°C.
Colored Impurities	Oxidation products or transition metal contaminants.	Add activated charcoal (5 wt%) during the initial reflux step, stir for 15 mins, and perform hot filtration.
Fine Precipitate	Cooling too rapid (crash cooling).	Re-dissolve and cool slowly (e.g., wrap flask in a towel or use a programmable bath) to allow crystal growth.

Analytical Validation

Before releasing the batch for the next synthetic step, validate purity using the following criteria:

- HPLC Purity: >98.5% (Area %).
 - Column: C18 (e.g., Agilent Zorbax Eclipse Plus).
 - Mobile Phase: A: 0.1% TFA in Water, B: Acetonitrile. Gradient 5-95% B.
 - Detection: UV at 254 nm (aromatic core) and 220 nm (amide bonds if derivatized).
- ¹H NMR (DMSO-d₆): Confirm absence of solvent peaks (EtOH triplet/quartet) and regioisomeric peaks. The N1-cyclopentyl methine proton typically appears around

4.8-5.2 ppm, distinct from N2 isomers.

- Appearance: Off-white to pale tan crystalline solid.

References

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